

Dalbinol's Therapeutic Potential in Wnt/β-catenin-Driven Cancers: A Technical Guide

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Compound of Interest		
Compound Name:	Dalbinol	
Cat. No.:	B15544801	Get Quote

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Zhanjiang, Guangdong – A comprehensive analysis of the natural compound **Dalbinol**, a rotenoid isolated from the seeds of Amorpha fruticosa L., reveals its potent anti-proliferative activity against hepatocellular carcinoma (HCC) cells. This technical guide provides an in-depth overview of the mechanism of action, quantitative efficacy data, and detailed experimental protocols for researchers, scientists, and drug development professionals investigating novel cancer therapeutics targeting the Wnt/ β -catenin signaling pathway.

Core Findings: Dalbinol Disrupts Aberrant Wnt/β-catenin Signaling

Research demonstrates that **Dalbinol** exerts its anti-cancer effects by promoting the degradation of β -catenin, a key downstream effector of the Wnt signaling pathway.[1][2] Dysregulation of this pathway is a common driver in various cancers, including HCC.[1][3] **Dalbinol**'s mechanism of action involves the ubiquitin-proteasome system, leading to a reduction in both cytoplasmic and nuclear β -catenin levels.[2][4] This targeted degradation of β -catenin effectively inhibits the transcription of Wnt target genes responsible for cell proliferation and survival.

Quantitative Analysis of Dalbinol's Efficacy



Dalbinol has been shown to inhibit the growth of multiple HCC cell lines in a concentration-dependent manner. The half-maximal inhibitory concentration (IC50) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, are summarized below.

Cell Line	Description	IC50 (μM)
HepG2	Human hepatocellular carcinoma cell line	0.6
HepG2/ADM	Adriamycin-resistant HepG2 cell line	1.7
Huh7	Human hepatocellular carcinoma cell line	5.5
Table 1: In Vitro Efficacy of Dalbinol in Hepatocellular Carcinoma Cell Lines.[1]		

In preclinical in vivo models using xenografts of human HCC cells, **Dalbinol** has demonstrated significant suppression of tumor growth. While specific tumor volume data is not publicly available, studies report a marked reduction in tumor size in **Dalbinol**-treated animals compared to control groups, highlighting its potential as a therapeutic agent.

Visualizing the Mechanism and Workflow

To elucidate the complex biological processes and experimental procedures involved in the study of **Dalbinol**, the following diagrams have been generated.



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